

Sulfo Cy5.5-Maleimide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Sulfo Cy5.5-maleimide**

Cat. No.: **B15552443**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Sulfo Cy5.5-maleimide**, a water-soluble, far-red fluorescent dye commonly utilized in bioconjugation. The information presented herein is intended to promote safe laboratory practices and ensure the integrity of experimental outcomes.

Introduction to Sulfo Cy5.5-Maleimide

Sulfo Cy5.5-maleimide is a thiol-reactive fluorescent probe used to label proteins, peptides, and other molecules containing free sulfhydryl groups. Its high water solubility, a result of its sulfonate groups, makes it particularly suitable for labeling sensitive biomolecules in aqueous environments. The maleimide group specifically reacts with thiols to form stable thioether bonds, a fundamental reaction in many biological assays, including fluorescence microscopy, flow cytometry, and *in vivo* imaging.

Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **Sulfo Cy5.5-maleimide** is not readily available in the public domain. However, an SDS for the closely related compound, Sulfo-cyanine-5-carboxylic acid, classifies it as not a hazardous substance or mixture.^[1] Based on this information and general laboratory safety protocols for similar chemical compounds, **Sulfo Cy5.5-maleimide** is not expected to pose significant health hazards when handled appropriately. Nevertheless, standard safety precautions should always be observed.

General Safety Precautions:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[[1](#)]
- Skin Protection: Handle with impervious gloves. Dispose of contaminated gloves properly after use.[[1](#)]
- Body Protection: Wear appropriate laboratory clothing.
- Respiratory Protection: Not generally required under normal use with adequate ventilation. If dust is generated, a dust mask may be used.[[1](#)]
- Ventilation: Use in a well-ventilated area.[[1](#)]

First Aid Measures:

- After inhalation: Move to fresh air. If any symptoms occur, seek medical attention.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After swallowing: Rinse mouth with water. Seek medical advice if you feel unwell.

Quantitative Data Summary

The following table summarizes the key quantitative data for the handling and storage of **Sulfo Cy5.5-maleimide**, compiled from various supplier specifications.

Parameter	Value	Source(s)
Storage Temperature	-20°C	[2] [3] [4] [5] [6]
Storage Conditions	In the dark, Desiccate	[2] [3]
Shelf Life (from receipt)	12 to 24 months (when stored properly)	[2] [3]
Transportation Conditions	Ambient temperature for up to 3 weeks	[2] [3]
Solubility	Good in water, DMSO, and DMF	[2] [4] [5] [6]

Experimental Protocols

The following is a detailed protocol for the conjugation of **Sulfo Cy5.5-maleimide** to proteins. This protocol is a compilation of best practices from multiple sources.

Materials:

- **Sulfo Cy5.5-maleimide**
- Protein or other thiol-containing biomolecule
- Degassed reaction buffer (e.g., PBS, Tris, or HEPES at pH 7.0-7.5)
- Reducing agent (e.g., TCEP - tris(2-carboxyethyl)phosphine)
- Anhydrous DMSO or DMF
- Purification column (e.g., gel filtration or spin column)

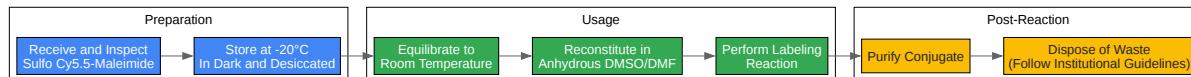
Procedure:

- Prepare the Protein Solution:
 - Dissolve the protein in a degassed reaction buffer at a concentration of 1-10 mg/mL.

- If the protein contains disulfide bonds that need to be labeled, add a 10-100 fold molar excess of a reducing agent like TCEP. Incubate for 20-30 minutes at room temperature. Note: If using DTT as a reducing agent, it must be removed by dialysis before adding the maleimide dye.
- Prepare the Dye Stock Solution:
 - Allow the vial of **Sulfo Cy5.5-maleimide** to warm to room temperature before opening.
 - Prepare a 10 mM stock solution of the dye in anhydrous DMSO or DMF. Vortex to ensure it is fully dissolved.
- Labeling Reaction:
 - Add the dye stock solution to the protein solution to achieve a final dye-to-protein molar ratio of 10:1 to 20:1. This ratio may need to be optimized for specific proteins.
 - Gently mix the reaction solution and protect it from light.
 - Incubate at room temperature for 2 hours or overnight at 4°C.
- Purification:
 - Separate the labeled protein from the unreacted dye using a gel filtration column (e.g., Sephadex G-25) or a spin desalting column.
 - Collect the fractions containing the labeled protein.
- Storage of the Conjugate:
 - Store the purified conjugate at 2-8°C, protected from light, for short-term storage (up to one week).
 - For long-term storage, consider adding a stabilizing agent like BSA and a bacteriostatic agent like sodium azide, and store at -20°C or -80°C.

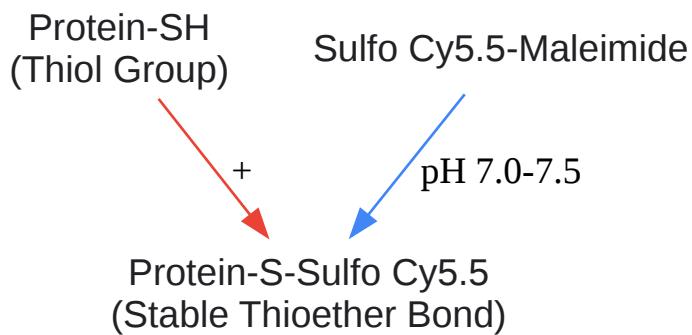
Visualizations

The following diagrams illustrate the key processes involved in the handling and use of **Sulfo Cy5.5-maleimide**.



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Caption: Workflow for the safe handling of **Sulfo Cy5.5-maleimide**.



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Caption: Reaction of a thiol group with **Sulfo Cy5.5-maleimide**.

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